

A Comparative Guide to USP5 Chemical Probes: NCATS-SM4487 vs. Alternatives

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Compound of Interest

Compound Name: NCATS-SM4487

Cat. No.: B12422599

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the chemical probe **NCATS-SM4487** against other known inhibitors of Ubiquitin-Specific Protease 5 (USP5). USP5 is a deubiquitinating enzyme that plays a crucial role in cellular processes by disassembling unanchored polyubiquitin chains, thereby maintaining ubiquitin homeostasis.^{[1][2]} Its involvement in various diseases, including cancer, has made it an attractive target for therapeutic intervention.^{[3][4][5]} This document summarizes key performance data, details experimental methodologies, and visualizes relevant biological pathways and workflows to aid researchers in selecting the appropriate chemical probe for their studies.

Performance Benchmark: NCATS-SM4487 and Other USP5 Probes

The following table summarizes the quantitative data for **NCATS-SM4487** and Vialinin A, two known inhibitors of USP5. It is important to note that the data presented here is compiled from different studies, and a direct head-to-head comparison under identical experimental conditions is not currently available in the public domain.

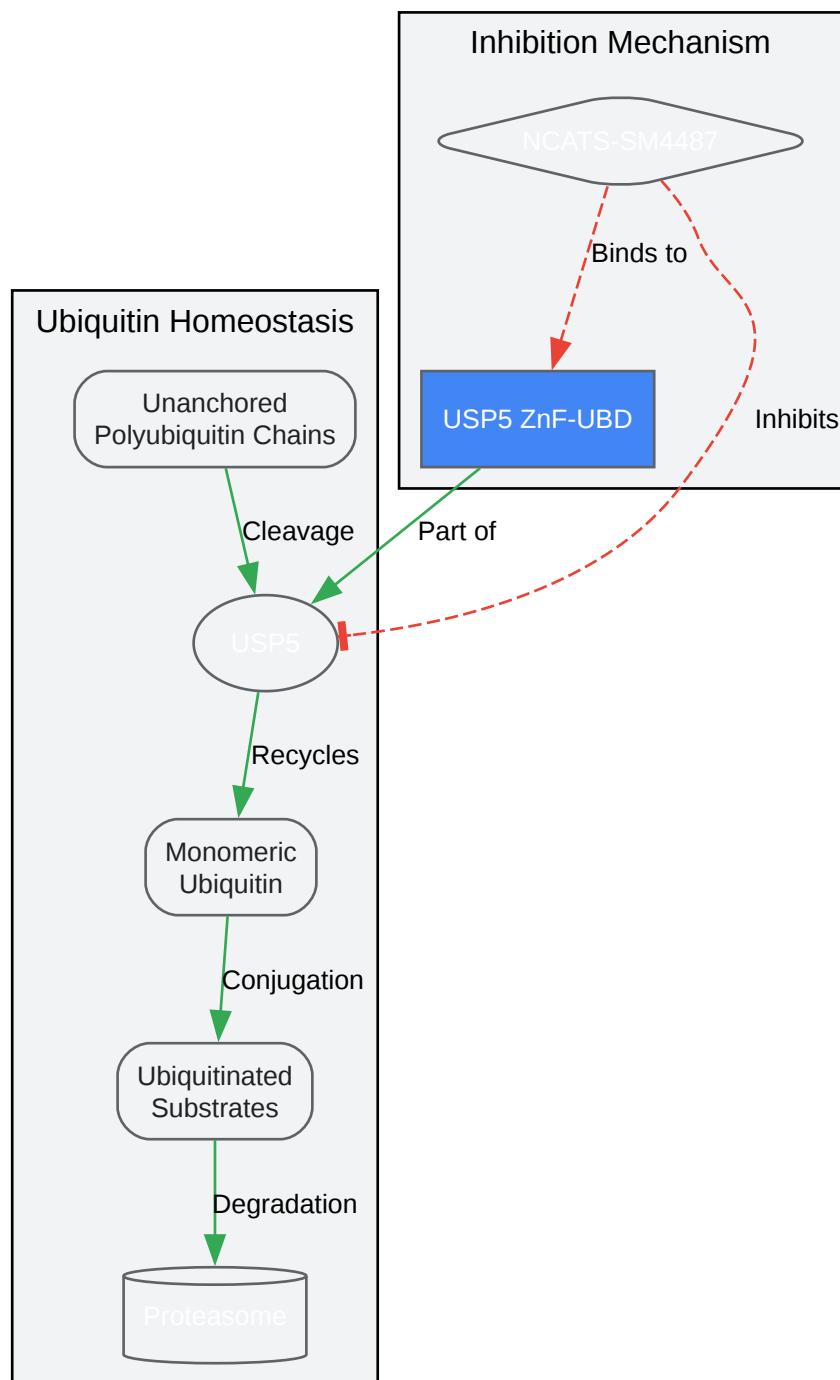
| Chemical Probe | Synonyms | Target | Mechanism of Action | Binding Affinity (Kd) | In Vitro Potency (IC50) | Selectivity | Reference |
|----------------|------------------------|---|---|-----------------------|---|---|-----------|
| NCATS-SM4487 | Compound 64, USP5-IN-1 | USP5 Zinc Finger Ubiquitin-Binding Domain (ZnF-UBD) | Selective, competitive inhibitor of the ZnF-UBD, leading to allosteric inhibition of USP5 catalytic activity. | 2.8 μM (for USP5) | 0.8 μM (against K48-ZnF-linked di-ubiquitin) | Selective (against other ZnF-UBD containing proteins). | [6][7][8] |
| Vialinin A | USP5 (and USP4) | Direct inhibitor of the catalytic activity. | Not Reported | 5.9 μM | USP4. No significant inhibition of USP2, USP8, and UCHL3. | Semi-selective, also inhibits USP4. No significant inhibition of USP2, USP8, and UCHL3. | [9][10] |

Signaling Pathway and Mechanism of Action

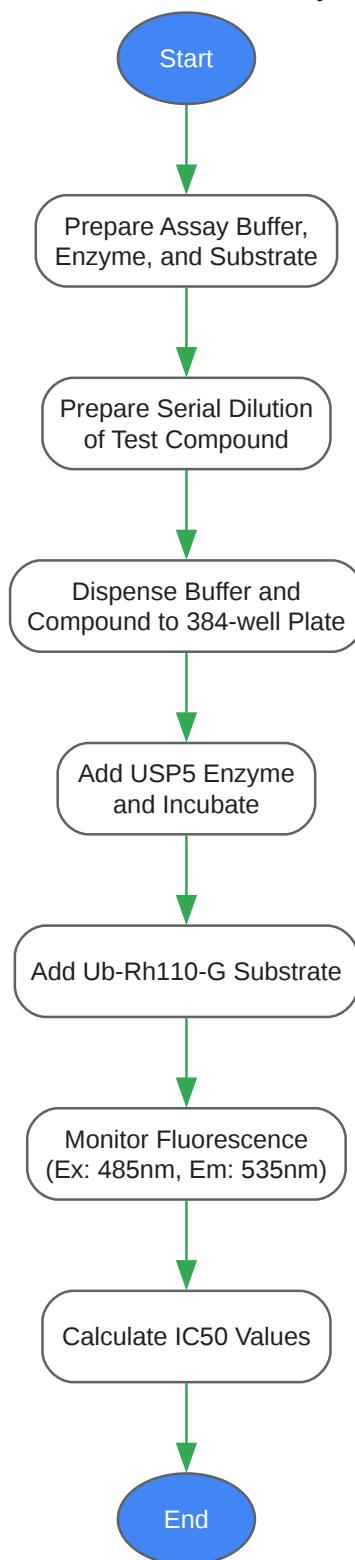
USP5 regulates cellular processes by recycling ubiquitin. **NCATS-SM4487** inhibits this process by binding to the ZnF-UBD of USP5, which prevents the recognition of the C-terminal diglycine

motif of ubiquitin and allosterically inhibits the enzyme's catalytic activity.

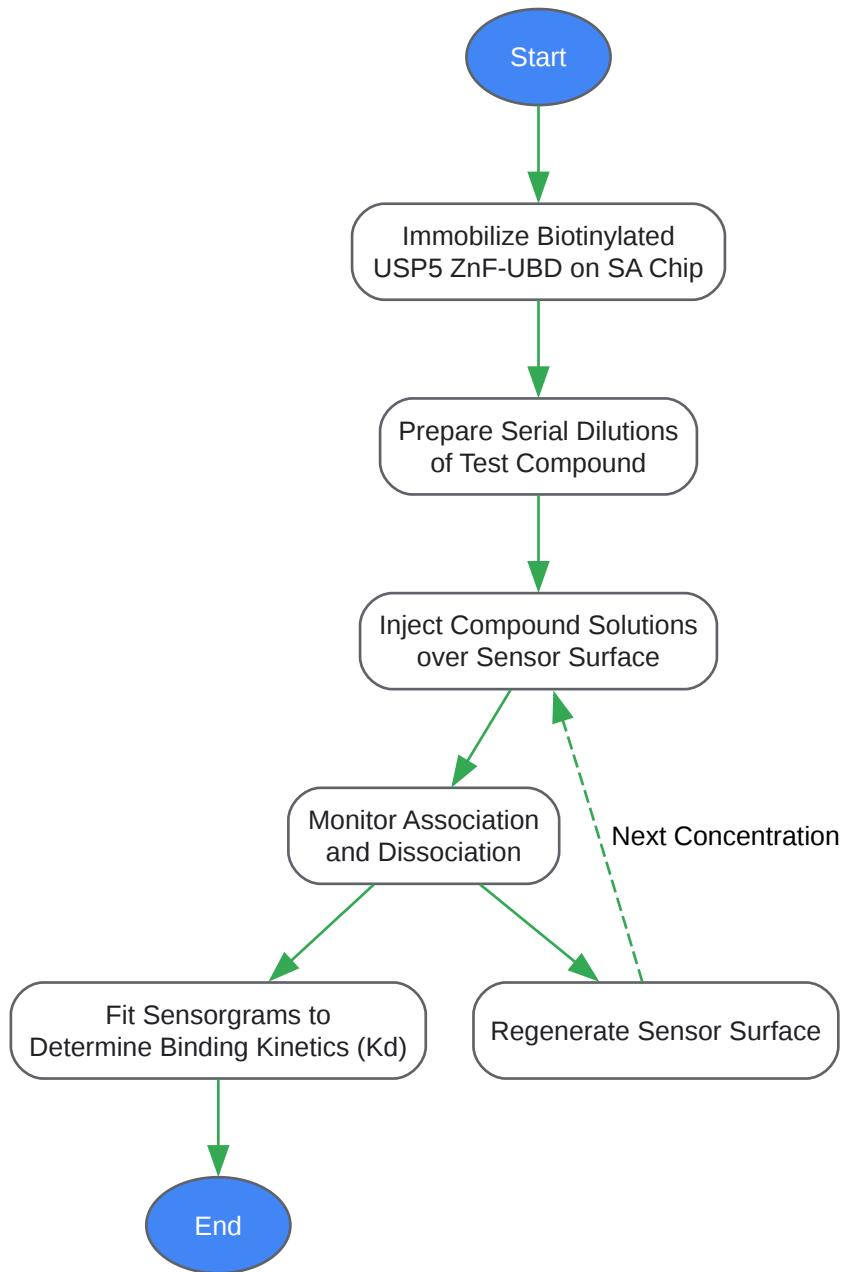
USP5 Signaling Pathway and Inhibition



Ubiquitin-Rhodamine110 Assay Workflow



Surface Plasmon Resonance (SPR) Workflow

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